

UNC2881: A Technical Guide for Researchers

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Compound of Interest

Compound Name: *UNC2881*

Cat. No.: *B611994*

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UNC2881 is a potent and selective small molecule inhibitor of Mer receptor tyrosine kinase (MerTK), a member of the TYRO3, AXL, and Mer (TAM) family of receptor tyrosine kinases. This technical guide provides an in-depth overview of **UNC2881**, including its physicochemical properties, mechanism of action, relevant signaling pathways, and detailed experimental protocols for its characterization. This document is intended for researchers, scientists, and drug development professionals working in the fields of oncology, immunology, and thrombosis.

Physicochemical and Pharmacokinetic Properties of UNC2881

UNC2881 is a substituted pyrimidine derivative with the following key properties:

Property	Value	Reference
CAS Number	1493764-08-1	[1]
Molecular Weight	463.58 g/mol	[2][3]
Molecular Formula	C25H33N7O2	[2][3]
In Vitro IC50 (Mer)	4.3 nM	[1][2][3]
In Vitro IC50 (Axl)	360 nM	[1][4][5]
In Vitro IC50 (Tyro3)	250 nM	[1][4][5]
Cellular IC50 (Mer Phosphorylation)	22 nM	[2][4][5][6][7]
Oral Bioavailability (Mice)	14%	[2][3]
Systemic Clearance (Mice)	94.5 mL/min/kg	[2][3]

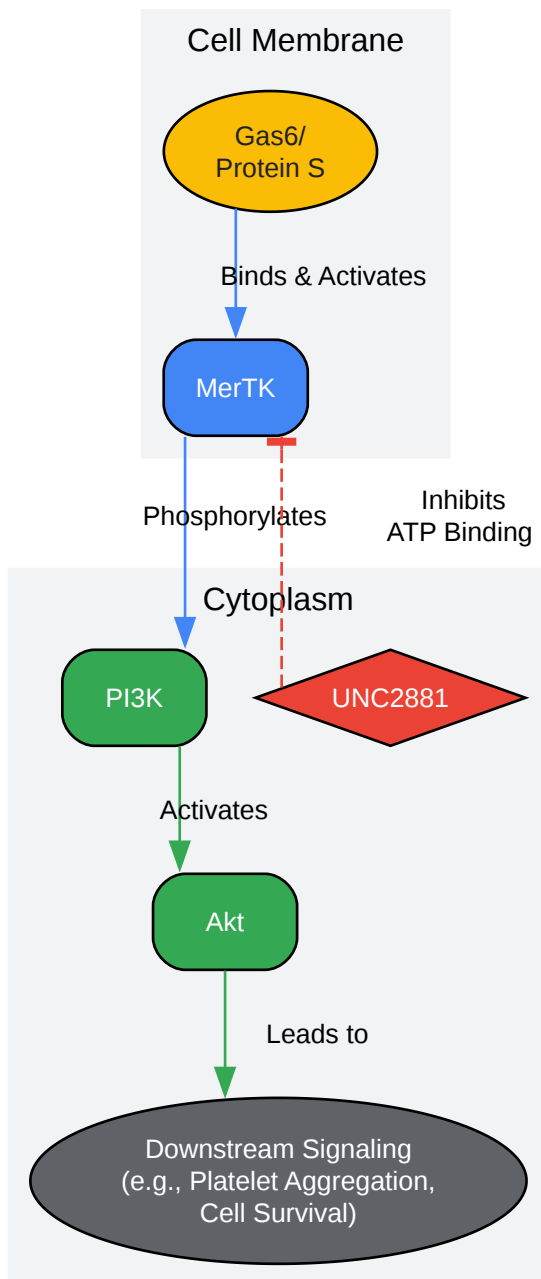
Mechanism of Action and Signaling Pathway

UNC2881 functions as an ATP-competitive inhibitor of the MerTK catalytic domain. By binding to the ATP-binding pocket of MerTK, **UNC2881** prevents the phosphorylation of the kinase and subsequent activation of its downstream signaling pathways.[6][7] The TAM family of receptors, including MerTK, plays a crucial role in various cellular processes, including efferocytosis (the clearance of apoptotic cells), immunoregulation, and platelet aggregation.[6][8]

In the context of thrombosis, MerTK is involved in the second phase of platelet activation.[6][7] Inhibition of MerTK by **UNC2881** has been shown to potently inhibit collagen-induced platelet aggregation, suggesting its potential as an antithrombotic agent with a potentially lower risk of bleeding compared to current therapies.[4][5][6][7]

Below is a diagram illustrating the signaling pathway of MerTK and the inhibitory action of **UNC2881**.

MerTK Signaling and UNC2881 Inhibition

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Experimental Protocols

This section provides detailed methodologies for key experiments used to characterize the activity of **UNC2881**.

In Vitro MerTK Kinase Inhibition Assay

This assay determines the concentration of **UNC2881** required to inhibit 50% of MerTK enzymatic activity (IC₅₀).

Materials:

- Recombinant human MerTK protein
- **UNC2881** (stock solution in DMSO)
- ATP
- Poly (Glu, Tyr) 4:1 substrate
- Kinase buffer (e.g., 50 mM HEPES pH 7.5, 10 mM MgCl₂, 1 mM EGTA, 2 mM DTT, 0.01% Tween-20)
- 384-well plates
- ADP-Glo™ Kinase Assay kit (Promega) or similar detection reagent
- Plate reader

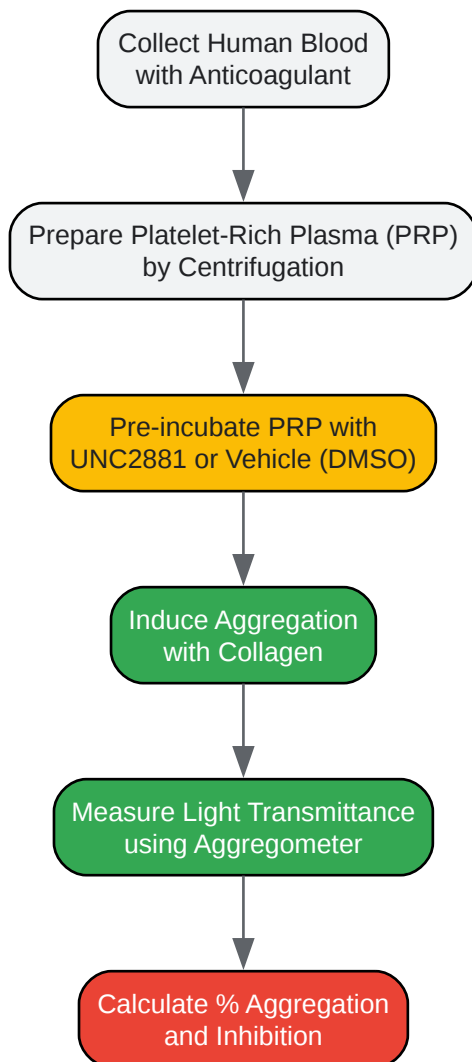
Procedure:

- Prepare a serial dilution of **UNC2881** in DMSO. Further dilute the compounds in kinase buffer to the desired final concentrations.
- Add 2.5 µL of the diluted **UNC2881** or DMSO (vehicle control) to the wells of a 384-well plate.
- Add 2.5 µL of a solution containing the MerTK enzyme and the poly (Glu, Tyr) substrate to each well.
- Initiate the kinase reaction by adding 5 µL of ATP solution to each well. The final reaction volume should be 10 µL.
- Incubate the plate at room temperature for a specified time (e.g., 60 minutes).

- Stop the reaction and detect the amount of ADP produced using the ADP-Glo™ Kinase Assay kit according to the manufacturer's instructions.
- Measure the luminescence using a plate reader.
- Calculate the percent inhibition for each **UNC2881** concentration relative to the DMSO control.
- Determine the IC₅₀ value by fitting the data to a four-parameter logistic dose-response curve.



Platelet Aggregation Assay Workflow



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